

Leitfaden zum Vergleich der mechanischen Eigenschaften von PVB- und EVA-Folien

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Vinylbutyraldehydlosung*

Cat. No.: *B15481046*

[Get Quote](#)

Einführung

Polyvinylbutyral (PVB) und Ethylen-Vinylacetat (EVA) sind zwei thermoplastische Polymere, die häufig als Zwischenschichtfolien in Verbundgläsern und für die Einkapselung von Photovoltaikmodulen (PV) verwendet werden. Ihre mechanischen Eigenschaften sind entscheidend für die Gewährleistung der strukturellen Integrität, Haltbarkeit und Sicherheit dieser Anwendungen. Dieser Leitfaden bietet einen detaillierten Vergleich der wichtigsten mechanischen Eigenschaften von PVB- und EVA-Folien, untermauert durch experimentelle Daten und Protokolle.

Vergleich der mechanischen Eigenschaften

Die mechanische Leistungsfähigkeit von PVB- und EVA-Folien kann anhand mehrerer Schlüsselparameter bewertet werden. Die folgende Tabelle fasst typische Werte für diese Eigenschaften zusammen, die aus verschiedenen Studien und technischen Datenblättern stammen. Es ist zu beachten, dass die genauen Werte je nach spezifischer Sorte, Hersteller und Prüfbedingungen variieren können.

Eigenschaft	PVB (Polyvinylbutyral)	EVA (Ethylen- Vinylacetat)	Testmethode
Zugfestigkeit (MPa)	20 - 25	15 - 20	ASTM D638
Elastizitätsmodul (MPa)	10 - 30	5 - 15	ASTM D638
Bruchdehnung (%)	200 - 400	500 - 700	ASTM D638
Haftfestigkeit (N/cm)	> 40 (auf Glas)	> 30 (auf Glas)	ASTM D903
Shore-A-Härte	70 - 85	85 - 95	ASTM D2240
Glasübergangstemperatur (°C)	28 - 35	-30 bis -20	Dynamisch-mechanische Analyse (DMA)

Experimentelle Protokolle

Die in der obigen Tabelle aufgeführten Daten werden durch standardisierte Prüfverfahren ermittelt, um die Vergleichbarkeit zu gewährleisten.

1. Zugversuch (ASTM D638):

- Ziel: Bestimmung von Zugfestigkeit, Elastizitätsmodul und Bruchdehnung.
- Probenvorbereitung: Aus den PVB- und EVA-Folien werden hantelförmige Probekörper ausgestanzt.
- Versuchsdurchführung: Die Probe wird in eine universelle Prüfmaschine eingespannt. Anschließend wird sie mit einer konstanten Geschwindigkeit (z. B. 50 mm/min) bis zum Bruch gedehnt. Während des Versuchs werden die aufgebrachte Kraft und die Dehnung der Probe kontinuierlich aufgezeichnet.
- Datenanalyse:
 - Zugfestigkeit: Die maximale Kraft, die die Probe vor dem Bruch aushält, geteilt durch die ursprüngliche Querschnittsfläche.

- Elastizitätsmodul: Die Steigung des anfänglichen, linearen Bereichs der Spannungs-Dehnungs-Kurve.
- Bruchdehnung: Die prozentuale Längenzunahme der Probe zum Zeitpunkt des Bruchs.

2. Schälversuch zur Haftfestigkeit (ASTM D903):

- Ziel: Messung der Kraft, die erforderlich ist, um die Folie von einem Substrat (z. B. Glas) abzuziehen.
- Probenvorbereitung: Eine Folie wird auf ein Glassubstrat laminiert. Ein Ende der Folie wird ungebunden gelassen, um es in die Prüfmaschine einspannen zu können.
- Versuchsdurchführung: Das ungebundene Ende der Folie wird in einem 180°-Winkel mit einer konstanten Geschwindigkeit vom Substrat abgezogen. Die dazu erforderliche Kraft wird gemessen.
- Datenanalyse: Die Haftfestigkeit wird als durchschnittliche Kraft pro Breiteneinheit der Folie (z. B. in N/cm) angegeben.

Visuelle Darstellung des experimentellen Arbeitsablaufs

Der folgende Arbeitsablauf illustriert die typischen Schritte eines Zugversuchs zur Charakterisierung der mechanischen Eigenschaften von Polymerfolien.

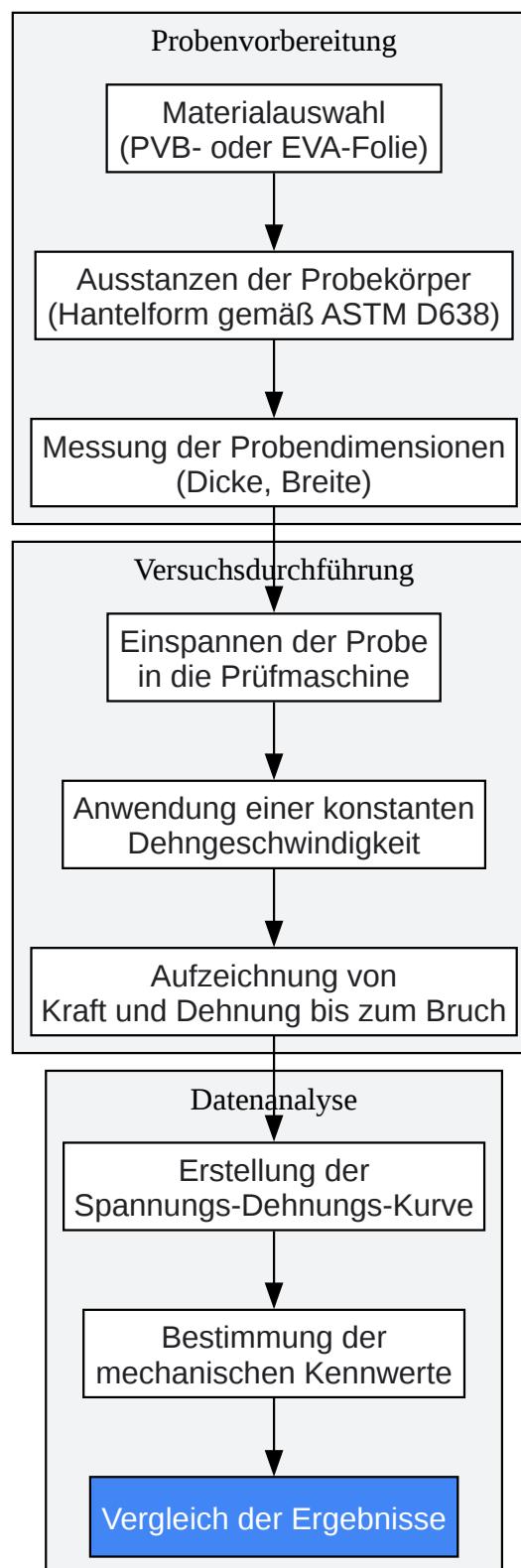
[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner Arbeitsablauf für einen Zugversuch.

Diskussion und Schlussfolgerung

PVB-Folien weisen im Allgemeinen eine höhere Zugfestigkeit und einen höheren Elastizitätsmodul auf. Dies führt zu einer größeren Steifigkeit und einem besseren Widerstand gegen Verformung unter Last. Ihre Haftung auf Glas ist typischerweise sehr stark, was für Sicherheitsglasanwendungen von entscheidender Bedeutung ist. Die relativ hohe Glasübergangstemperatur bedeutet jedoch, dass ihre mechanischen Eigenschaften bei niedrigen Temperaturen spröder werden können.

EVA-Folien zeichnen sich durch eine deutlich höhere Bruchdehnung aus, was auf eine größere Flexibilität und Zähigkeit hindeutet. Ihr niedrigerer Elastizitätsmodul macht sie weicher und anpassungsfähiger. Die sehr niedrige Glasübergangstemperatur sorgt dafür, dass EVA auch bei kalten Bedingungen flexibel bleibt. Während die Haftfestigkeit gut ist, kann sie unter bestimmten Bedingungen, wie z. B. hoher Feuchtigkeit, geringer sein als die von PVB.

Zusammenfassend lässt sich sagen, dass die Wahl zwischen PVB und EVA stark von den spezifischen Anforderungen der Anwendung abhängt. PVB ist oft die bevorzugte Wahl für Anwendungen, die eine hohe Steifigkeit und maximale Haftung erfordern, wie z. B. Windschutzscheiben von Autos. EVA hingegen eignet sich aufgrund seiner hervorragenden Flexibilität, Zähigkeit und Witterungsbeständigkeit besonders gut für die Einkapselung von Solarzellen, wo es die empfindlichen Zellen vor mechanischer Belastung und Umwelteinflüssen schützen muss.

- To cite this document: BenchChem. [Leitfaden zum Vergleich der mechanischen Eigenschaften von PVB- und EVA-Folien]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15481046#bewertung-der-mechanischen-eigenschaften-von-pvb-im-vergleich-zu-eva-folien>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com